

# Personal protective equipment for handling N-Thionylaniline

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## Compound of Interest

Compound Name: *N-Thionylaniline*

Cat. No.: *B073212*

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## Essential Safety and Handling Guide for N-Thionylaniline

This guide provides immediate, essential safety and logistical information for handling **N-Thionylaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Physicochemical and Safety Data

A summary of key quantitative data for **N-Thionylaniline** is presented below for easy reference.

Property	Value	Reference
CAS Number	1122-83-4	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NSO	[2][3]
Molecular Weight	139.18 g/mol	[2][4]
Appearance	Straw-colored liquid / Yellowish oil	[4]
Density	1.236 g/mL at 25 °C	[2]
Boiling Point	200 °C	[2]
Flash Point	84 °C (183.2 °F) - closed cup	[2]
Refractive Index	n <sub>20</sub> /D 1.627	[2]

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety when handling **N-Thionylaniline**.

- **Eye and Face Protection:** Always wear chemical safety goggles and a face shield that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- **Skin Protection:** Wear appropriate protective gloves and a lab coat or other protective clothing to prevent skin contact.[1][5]
- **Respiratory Protection:** For operations that may generate aerosols or vapors, use a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 or ABEK (EN14387) respirator filter).[2][6] In case of a fire, a self-contained breathing apparatus (SCBA) is required.[1]
- **General Hygiene:** Adhere to good industrial hygiene and safety practices.[1] Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[5]

## Handling and Storage Procedures

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
  - Avoid all contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)
  - Do not inhale vapors or mists.[\[1\]](#)
  - Keep the substance away from open flames, hot surfaces, and all sources of ignition.[\[1\]](#)[\[5\]](#)
  - Implement measures to prevent static discharge.[\[1\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area.[\[1\]](#)
  - Keep containers tightly sealed.[\[1\]](#)
  - Store away from heat, sparks, and open flames.[\[1\]](#)

## Emergency and First-Aid Protocols

Immediate response is crucial in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#) Remove contaminated clothing. If irritation or other symptoms develop, seek medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air.[\[1\]](#) If breathing is difficult or symptoms occur, seek medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth thoroughly with water.[\[1\]](#) Drink plenty of water. Do not induce vomiting. Seek medical attention if symptoms arise.[\[1\]](#)

## Spill and Disposal Plan

- Spill Response:
  - Evacuate the area and ensure adequate ventilation.[\[1\]](#)
  - Eliminate all sources of ignition.[\[1\]](#)
  - Wear the appropriate PPE as outlined above.[\[1\]](#)
  - Contain the spill using an inert absorbent material.
  - Collect the absorbed material and place it into a suitable, sealed container for disposal.[\[1\]](#)
- Waste Disposal:
  - Dispose of all waste materials, including contaminated PPE and spill cleanup materials, in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[5\]](#)[\[7\]](#)
  - Do not dispose of **N-Thionylaniline** down the drain.[\[1\]](#)

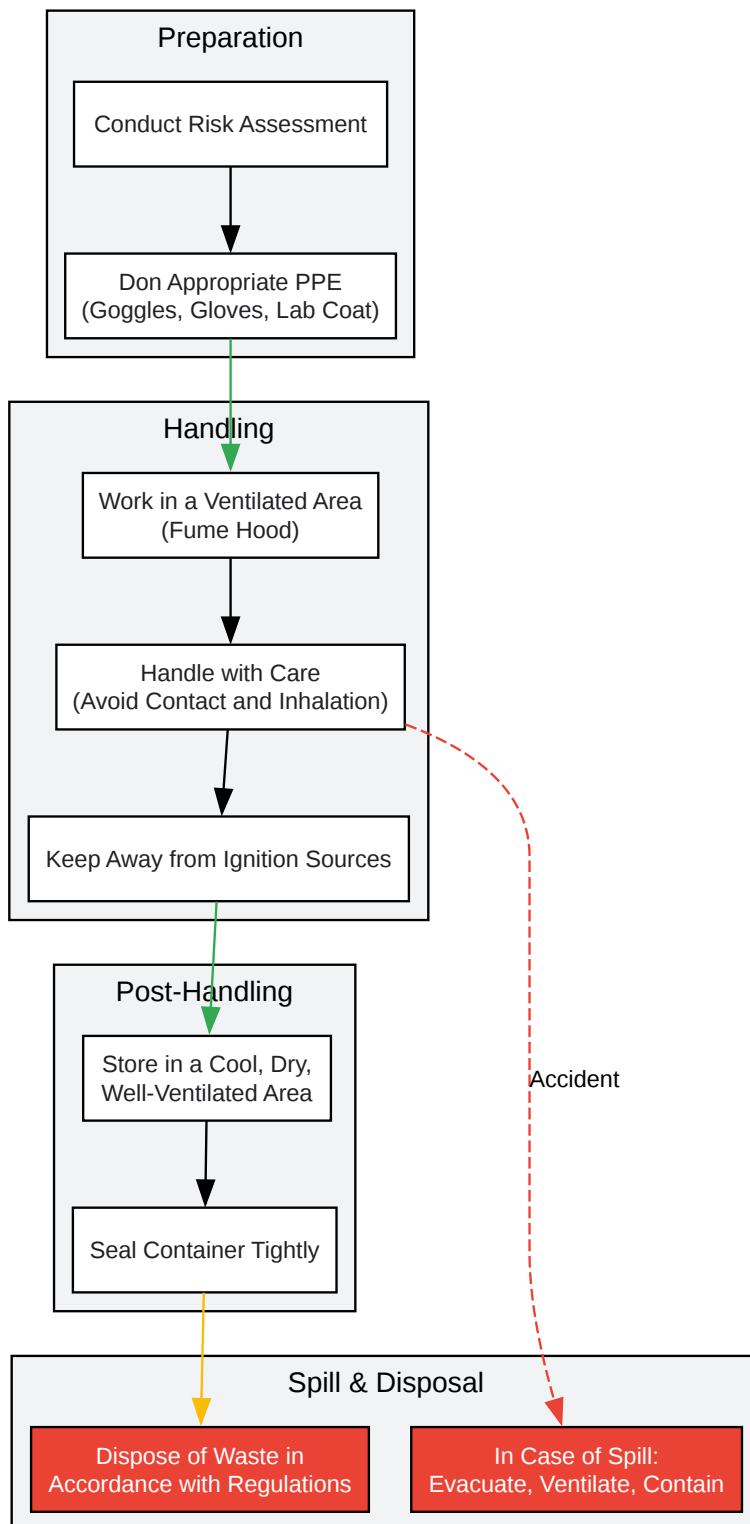
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam to extinguish a fire.[\[1\]](#) A water mist can be used to cool containers that are exposed to fire.[\[1\]](#)
- Specific Hazards: **N-Thionylaniline** is a combustible liquid.[\[1\]](#) Containers are at risk of exploding when heated.[\[1\]](#)
- Protective Equipment for Firefighters: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[\[1\]](#)

## Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **N-Thionylaniline**, from initial preparation to final disposal.

## Safe Handling Workflow for N-Thionylaniline

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **N-Thionylaniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling N-Thionylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073212#personal-protective-equipment-for-handling-n-thionylaniline]

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